

# An In-depth Technical Guide to Indicaxanthin: Chemical Structure and Physicochemical Properties

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## Compound of Interest

Compound Name: *Indicaxanthin*

Cat. No.: *B1234583*

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## Introduction

**Indicaxanthin** is a naturally occurring betaxanthin pigment, a class of yellow water-soluble nitrogen-containing compounds found in plants of the Caryophyllales order. It is most notably abundant in the fruits of the prickly pear cactus (*Opuntia ficus-indica*)[1]. As a bioactive compound, **indicaxanthin** has garnered significant interest within the scientific community due to its potent antioxidant properties and potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and its interaction with key cellular signaling pathways.

## Chemical Structure

**Indicaxanthin** is chemically known as (2S)-1-[(2E)-2-[(2S)-2,6-dicarboxy-2,3-dihydro-1H-pyridin-4-ylidene]ethylidene]pyrrolidin-1-ium-2-carboxylate[2]. Its structure is characterized by the condensation of L-proline with betalamic acid.

Below is a diagram illustrating the chemical structure of **Indicaxanthin**.

Caption: Chemical structure of **Indicaxanthin**.

## Physicochemical Properties

The unique physicochemical properties of **indicaxanthin** contribute to its biological activity and bioavailability. It is a water-soluble and amphipathic molecule, possessing both polar and non-polar regions, which facilitates its interaction with cellular membranes[2].

## Summary of Physicochemical Data

The following table summarizes the key physicochemical properties of **indicaxanthin**.

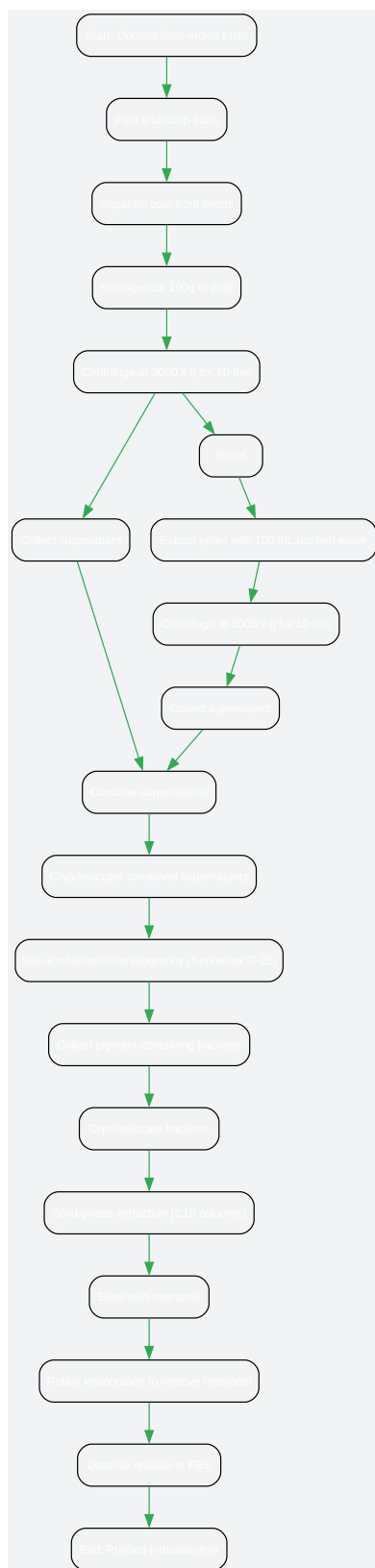
Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>6</sub>	[2][3][4]
Molecular Weight	308.29 g/mol	[2][3][4]
IUPAC Name	(2S)-1-[(2E)-2-[(2S)-2,6-dicarboxy-2,3-dihydro-1H-pyridin-4-ylidene]ethylidene]pyrrolidin-1-ium-2-carboxylate	[2]
CAS Number	2181-75-1	[4]
Appearance	Yellow-orange pigment	[5]
Solubility	Water-soluble	[2]
Molar Absorptivity (ε)	48,000 L·mol <sup>-1</sup> ·cm <sup>-1</sup> at 482 nm	[6]
Optimal pH Stability	6.0 - 7.0	[2][7]
Canonical SMILES	<chem>C1CC(--INVALID-LINK--C1)C(=O)[O-]</chem>	[3]
InChI Key	RJIIQBYZGJSODH-UHFFFAOYSA-N	[3]

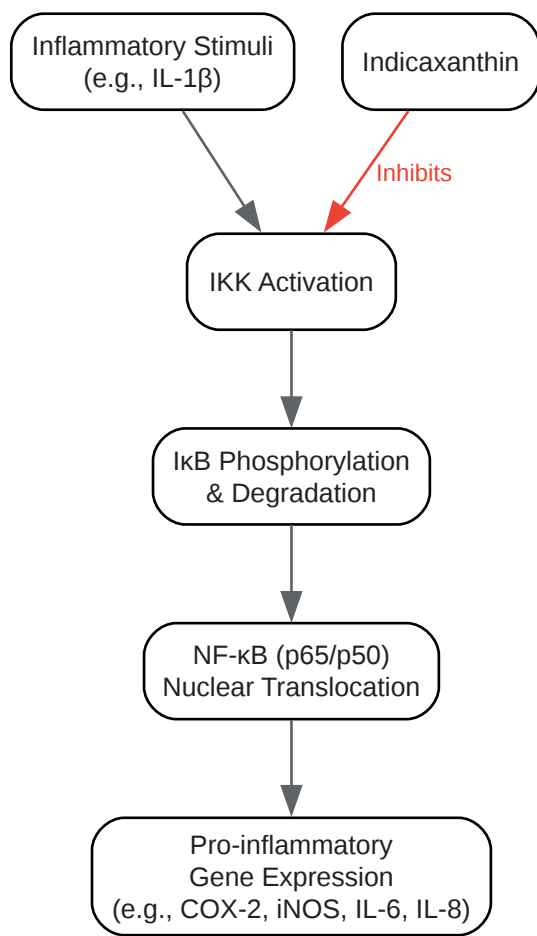
## Experimental Protocols

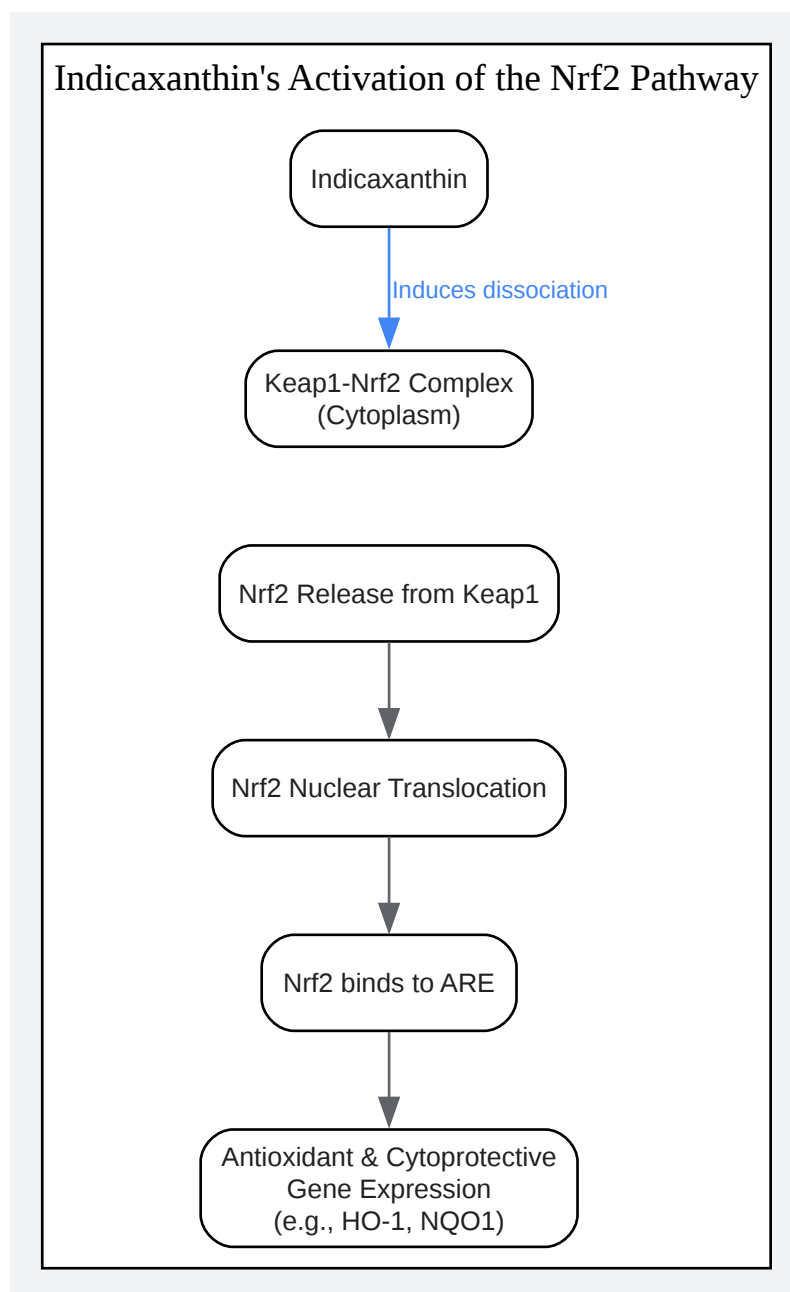
This section details the methodologies for the extraction, purification, and characterization of **indicaxanthin**, as well as protocols to assess its biological activity.

## Extraction and Purification of **Indicaxanthin** from **Opuntia ficus-indica**

This protocol is adapted from a patented method for the extraction and purification of **indicaxanthin**.



Indicaxanthin's Inhibition of the NF- $\kappa$ B Pathway



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